

Technical Support Center: Purity Enhancement of Strontium Carbonate via Recrystallization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Strontium carbonate

Cat. No.: B167840

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This guide provides researchers, scientists, and drug development professionals with detailed troubleshooting advice, frequently asked questions (FAQs), and experimental protocols for improving the purity of **strontium carbonate** using recrystallization-based techniques.

Frequently Asked Questions (FAQs)

Q1: Can I directly recrystallize **strontium carbonate** from a common solvent?

A1: Direct recrystallization of **strontium carbonate** (SrCO_3) is generally impractical due to its very low solubility in water and most common organic solvents.[1][2] The solubility in pure water is extremely low (e.g., 1.1 mg/100mL at 18°C).[2] While solubility increases slightly with temperature and more significantly in water saturated with carbon dioxide, it is often insufficient for effective purification by standard recrystallization.[1][2][3] Therefore, purification typically involves converting SrCO_3 into a more soluble intermediate salt, purifying the salt solution, and then re-precipitating the high-purity **strontium carbonate**. [4][5]

Q2: What are the most common impurities in industrial-grade **strontium carbonate**?

A2: Common impurities include compounds of barium, calcium, iron, silica, and alumina.[4] Barium is often the most challenging impurity to remove due to its chemical similarity to strontium.[4] Calcium carbonate and barium carbonate/sulfate are frequently found alongside **strontium carbonate** in its natural mineral forms.[4]

Q3: How can I remove persistent barium impurities from my **strontium carbonate**?

A3: A common method involves dissolving the crude **strontium carbonate** in an acid, such as hydrochloric acid (HCl), to form a solution of soluble chlorides. Barium impurities can then be selectively precipitated as barium sulfate (BaSO_4) by adding a sulfate source, like sulfuric acid (H_2SO_4), and removed by filtration.[\[5\]](#)

Q4: My final product has a yellowish or reddish tint. What is the likely cause and how can I fix it?

A4: A colored tint often indicates the presence of iron impurities.[\[4\]](#) Iron can be removed from a solution of a soluble strontium salt (e.g., strontium chloride) by adjusting the pH. By carefully increasing the pH, iron can be precipitated as iron(III) hydroxide ($\text{Fe}(\text{OH})_3$), which can then be filtered out before the final precipitation of pure **strontium carbonate**.[\[5\]](#)[\[6\]](#)

Q5: What analytical techniques are recommended to verify the purity of the final product?

A5: To confirm the chemical purity and structure, several techniques are useful:

- X-ray Diffraction (XRD): Verifies the crystalline phase of the product, ensuring it is the desired orthorhombic **strontium carbonate**.[\[7\]](#)
- Energy-Dispersive X-ray Spectroscopy (EDAX/EDX): Identifies the elements present in the sample, confirming the presence of Sr, C, and O and detecting any elemental impurities.[\[8\]](#)
- X-ray Fluorescence (XRF) or Atomic Absorption Spectroscopy (AAS): Used for quantitative analysis to determine the precise content of strontium and other trace metals.[\[9\]](#)[\[10\]](#)

Troubleshooting Guide

Problem	Potential Cause(s)	Recommended Solution(s)
Low Yield of Final Product	1. Incomplete precipitation of strontium carbonate. 2. Using excessive washing volumes, leading to product loss. 3. Premature precipitation during the removal of impurities.	1. Ensure the correct stoichiometric amount of precipitating agent (e.g., ammonium bicarbonate, CO ₂) is used. Control parameters like temperature and pH, as they affect solubility. [11] 2. Wash the final precipitate with minimal volumes of cold, deionized water. 3. Carefully monitor and control the pH and temperature during impurity removal steps to avoid co-precipitation of the strontium salt.
Poor Crystallinity (Broad XRD Peaks)	1. Precipitation occurred too rapidly. 2. Insufficient aging time for the precipitate. 3. Rapid cooling during crystallization steps (if applicable to the intermediate salt). [12]	1. Slow down the addition of the precipitating agent and maintain vigorous stirring to promote controlled crystal growth. 2. Allow the precipitate to age in the mother liquor for a period (e.g., 1-2 hours) before filtration to allow for crystal maturation. 3. If purifying an intermediate like strontium hydroxide, allow the solution to cool slowly to encourage the formation of well-defined crystals. [12]

Product Contaminated with Calcium	1. The pH adjustment for iron removal was not optimal, leading to co-precipitation of $\text{Ca}(\text{OH})_2$. 2. The initial crude material had a very high calcium content.	1. Maintain the strontium hydroxide concentration in the solution at a high level (e.g., 8-12% by weight) to minimize the solubility and co-precipitation of calcium hydroxide.[4] 2. Consider a double precipitation process for highly impure starting materials.
Final Product is Not a Free-Flowing Powder	1. Inadequate drying of the final product. 2. Agglomeration of particles during drying.	1. Dry the filtered strontium carbonate thoroughly in an oven at a suitable temperature (e.g., 110-120°C) until a constant weight is achieved. 2. After drying, gently grind the powder using a mortar and pestle to break up any agglomerates.[12]

Quantitative Data

Table 1: Solubility of Strontium Carbonate

Solvent / Condition	Temperature	Solubility (g / 100 mL)	Citation
Water	18 °C	0.0011	[2]
Water	100 °C	0.0065	[2]
Water saturated with CO_2	Not specified	0.1	[1][3]
Dilute Acids	Not specified	Soluble	[1][13]
Ammonium Chloride Solution	Not specified	Soluble	[13]

Experimental Protocols

Protocol 1: Purification of Strontium Carbonate via Acid-Base Precipitation

This protocol describes the purification of industrial-grade **strontium carbonate** by converting it to strontium chloride, removing common impurities like barium and iron, and re-precipitating high-purity **strontium carbonate**.

Materials:

- Crude/Industrial **Strontium Carbonate** (SrCO_3)
- Hydrochloric Acid (HCl), concentrated
- Sulfuric Acid (H_2SO_4), dilute solution (e.g., 1 M)
- Ammonium Hydroxide (NH_4OH) or Sodium Hydroxide (NaOH), dilute solution
- Ammonium Bicarbonate ($(\text{NH}_4)\text{HCO}_3$) or Food-grade Carbon Dioxide (CO_2)
- Deionized Water
- pH indicator paper or pH meter

Procedure:

- Dissolution:
 - In a well-ventilated fume hood, slowly add crude SrCO_3 powder to a beaker containing a stirred solution of hydrochloric acid. Add the powder in small portions to control the effervescence (CO_2 gas evolution).
 - Continue adding SrCO_3 until a small amount remains undissolved, ensuring the acid is fully neutralized. Gently heat the solution to ensure complete reaction.
 - Filter the solution to remove any acid-insoluble impurities (like silica). The resulting filtrate is a solution of strontium chloride (SrCl_2), likely containing soluble barium and iron

chlorides.

- Removal of Barium Impurities:

- While stirring the SrCl_2 solution, add dilute sulfuric acid dropwise. This will precipitate barium as highly insoluble barium sulfate (BaSO_4).[\[5\]](#)
- Allow the solution to stand for at least one hour to ensure complete precipitation.
- Filter the solution carefully to remove the BaSO_4 precipitate. The filtrate now contains SrCl_2 and iron impurities.

- Removal of Iron Impurities:

- Gently heat the filtrate to approximately 60-70°C.
- Slowly add a dilute base (e.g., NH_4OH) dropwise while continuously monitoring the pH. Adjust the pH to a level where iron(III) hydroxide ($\text{Fe}(\text{OH})_3$) precipitates, but strontium hydroxide does not (typically pH 7-8).[\[6\]](#)
- A reddish-brown precipitate of $\text{Fe}(\text{OH})_3$ will form.
- Filter the hot solution to remove the iron precipitate. The resulting filtrate is a purified solution of SrCl_2 .

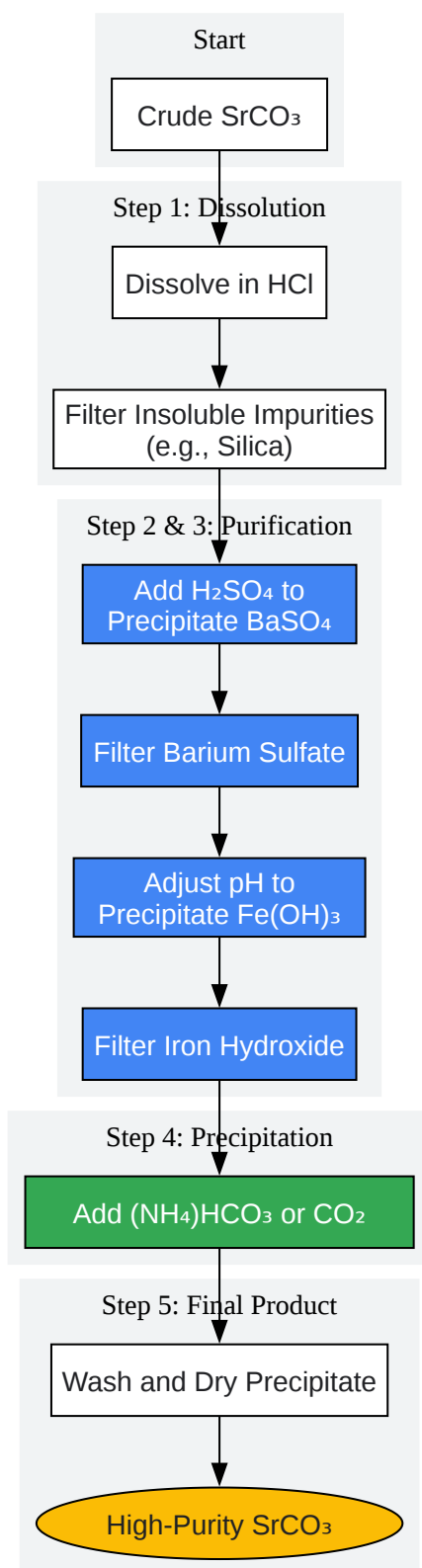
- Precipitation of Pure **Strontium Carbonate**:

- Heat the purified SrCl_2 solution to approximately 70-80°C.
- Prepare a saturated solution of ammonium bicarbonate or use CO_2 gas. Slowly add the ammonium bicarbonate solution to the hot SrCl_2 solution with vigorous stirring. Alternatively, bubble CO_2 gas through the solution.[\[6\]](#)
- A dense white precipitate of high-purity SrCO_3 will form. Continue stirring for 30-60 minutes to ensure complete precipitation.

- Washing and Drying:

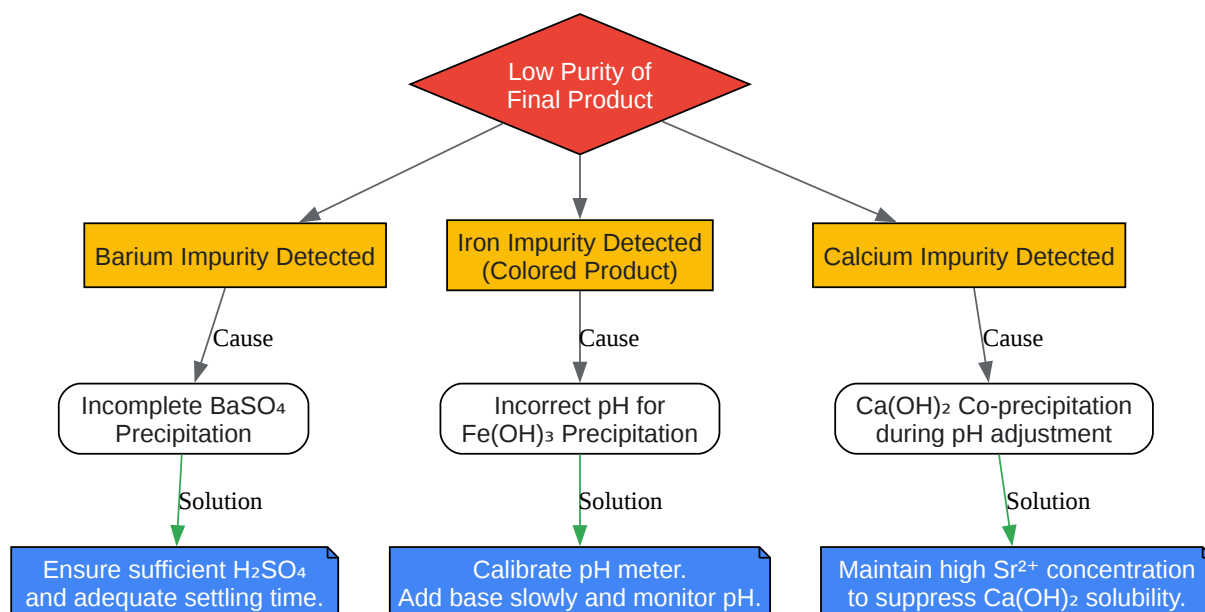
- Allow the precipitate to settle, then decant the supernatant.
- Wash the precipitate several times with hot deionized water to remove any residual soluble salts (e.g., ammonium chloride).
- Collect the precipitate by suction filtration.
- Dry the purified SrCO_3 powder in an oven at 110-120°C to a constant weight.

Visualizations



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Caption: Workflow for purifying **strontium carbonate** via the acid-base method.



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Caption: Troubleshooting logic for common impurities in **strontium carbonate**.

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References

- 1. Strontium Carbonate [abassco.ir]
- 2. Strontium carbonate - Wikipedia [en.wikipedia.org]
- 3. Strontium Carbonate - Jam Group Company [jamgroupco.com]
- 4. US3743691A - Purification of strontium carbonate - Google Patents [patents.google.com]

- 5. Purification method for strontium carbonate - Eureka | Patsnap [eureka.patsnap.com]
- 6. CN101734704A - Method for preparing high-purity strontium carbonate - Google Patents [patents.google.com]
- 7. researchgate.net [researchgate.net]
- 8. Synthesis and Characterization of Strontium Carbonate Nan... [degruyterbrill.com]
- 9. atlantis-press.com [atlantis-press.com]
- 10. english.gyig.cas.cn [english.gyig.cas.cn]
- 11. zohotest.oceanbuilders.com [zohotest.oceanbuilders.com]
- 12. benchchem.com [benchchem.com]
- 13. chembk.com [chembk.com]
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